

5-(Benzyloxy)-2-nitrotoluene synthesis and characterization

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Compound of Interest

Compound Name: 4-(Benzyloxy)-2-methyl-1-nitrobenzene

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An In-depth Technical Guide to the Synthesis and Characterization of 5-(Benzyloxy)-2-nitrotoluene

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-(Benzyloxy)-2-nitrotoluene is a valuable organic intermediate with applications in the synthesis of pharmaceuticals and dyes.^[1] Its structure, containing both a benzyloxy and a nitrotoluene moiety, makes it a versatile building block for more complex molecules. This technical guide provides a comprehensive overview of a common synthetic route to 5-(Benzyloxy)-2-nitrotoluene via the Williamson ether synthesis, along with detailed characterization data. The information is presented to aid researchers in the replication of its synthesis and confirmation of its identity.

Physicochemical Properties

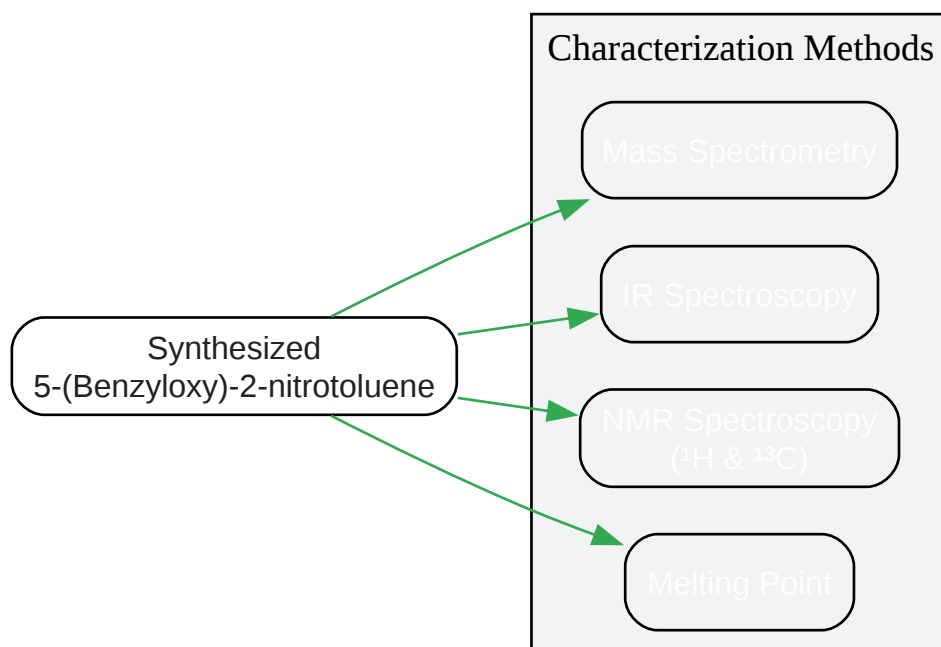
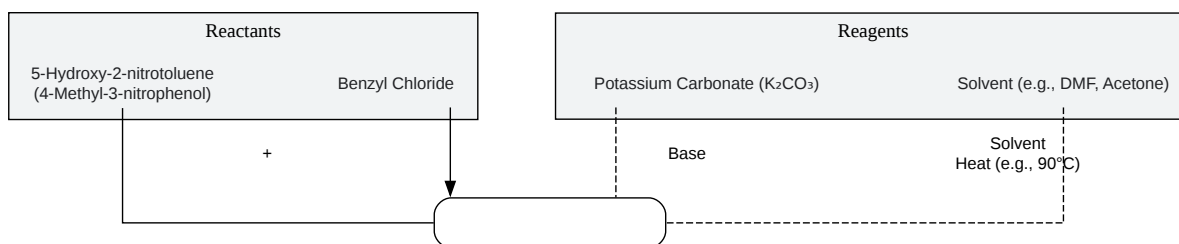
5-(Benzyloxy)-2-nitrotoluene is a light yellow to yellowish solid at room temperature.^{[1][2]} It is soluble in common organic solvents such as ethanol and chloroform.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Chemical Formula	C ₁₄ H ₁₃ NO ₃	[1][3][4]
Molecular Weight	243.26 g/mol	[3][4][5]
Melting Point	69-72 °C	[1][2][3]
Appearance	Light yellow to yellow solid	[1][2]
CAS Registry Number	22424-58-4	[3][4]

Synthesis Protocol

The preparation of 5-(Benzyloxy)-2-nitrotoluene is most commonly achieved through the Williamson ether synthesis.[6][7][8] This SN2 reaction involves the nucleophilic substitution of a halide by an alkoxide.[8][9] In this specific synthesis, the alkoxide is generated in situ from 5-hydroxy-2-nitrotoluene (4-methyl-3-nitrophenol) using a weak base, which then reacts with benzyl chloride to form the desired ether product.

General Reaction Scheme



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